

Molecular weight and formula of 9,9-Bis(methoxymethyl)-9H-fluorene

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Compound of Interest

Compound Name: 9,9-Bis(methoxymethyl)-9H-fluorene

Cat. No.: B065785

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Technical Guide: 9,9-Bis(methoxymethyl)-9H-fluorene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **9,9-Bis(methoxymethyl)-9H-fluorene**, detailing its chemical and physical properties, synthesis protocols, and key applications. The information is curated for professionals in research, chemical synthesis, and materials science.

Core Compound Properties

9,9-Bis(methoxymethyl)-9H-fluorene is a fluorene derivative recognized for its utility as an internal electron donor in Ziegler-Natta catalysts for polypropylene polymerization.[\[1\]](#)[\[2\]](#)[\[3\]](#) Its rigid fluorene core and flexible ether functionalities enable it to effectively coordinate with transition metal centers, leading to enhanced stereocontrol during polymerization.[\[1\]](#)

Physicochemical Data

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₈ O ₂	[4] [5] [6]
Molecular Weight	254.32 g/mol	[4] [5] [6]
CAS Number	182121-12-6	[4] [5] [7]
Appearance	White to off-white crystalline powder or solid	[1]
Melting Point	66–72 °C	[1]
Boiling Point	359.9 ± 15.0 °C at 760 mmHg	[8]
Density	1.18 g/cm ³	[1]
Flash Point	≥150°C	[1]
Purity	≥97% - ≥99%	[1] [6] [8]

Identification and Structure

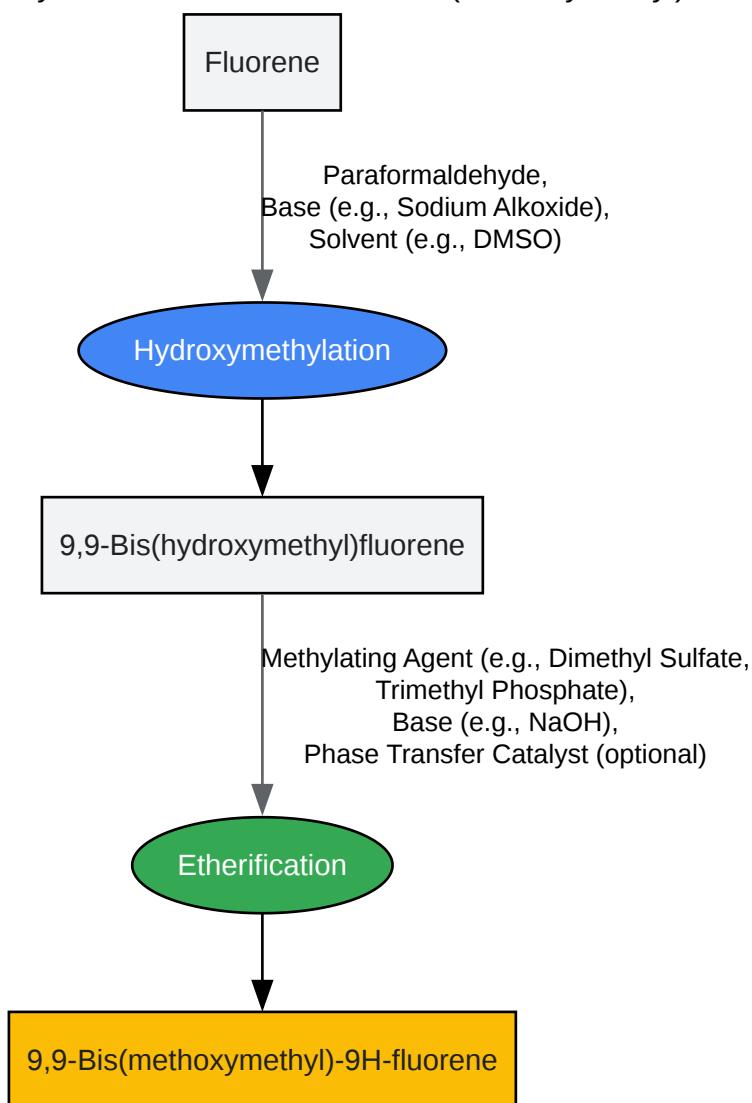
Identifier	Value	Source
IUPAC Name	9,9-bis(methoxymethyl)fluorene	[4]
SMILES	COCC1(C2=CC=CC=C2C3=C C=CC=C31)COC	[4] [5]
InChI	InChI=1S/C17H18O2/c1-18- 11-17(12-19-2)15-9-5-3-7- 13(15)14-8-4-6-10- 16(14)17/h3-10H,11-12H2,1- 2H3	[4] [5]
InChIKey	ZWINORFLMHROGF- UHFFFAOYSA-N	[4] [5]

Synthesis Protocols

The synthesis of **9,9-Bis(methoxymethyl)-9H-fluorene** is typically achieved in a two-step process starting from fluorene.

Synthesis Workflow Diagram

General Synthesis Workflow for 9,9-Bis(methoxymethyl)-9H-fluorene



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Caption: Synthesis workflow from fluorene to the final product.

Step 1: Synthesis of 9,9-Bis(hydroxymethyl)fluorene

This initial step involves the hydroxymethylation of fluorene.

- Reactants: Fluorene, paraformaldehyde.[2][9]
- Base/Solvent System: An alcoholic solution of a sodium alkoxide (e.g., sodium methoxide or ethoxide) is commonly used as the base, with dimethyl sulfoxide (DMSO) serving as the solvent.[9][10]
- Procedure Outline:
 - A mixture of paraformaldehyde, DMSO, and sodium alkoxide is prepared.
 - Solid fluorene (e.g., in powder form) is added to this mixture.[9]
 - The reaction proceeds to form 9,9-bis(hydroxymethyl)fluorene.[9]

Step 2: Synthesis of 9,9-Bis(methoxymethyl)-9H-fluorene

The intermediate, 9,9-bis(hydroxymethyl)fluorene, is then converted to the final product through etherification.

- Reactants: 9,9-Bis(hydroxymethyl)fluorene, a methylating agent.
- Method A: Using Dimethyl Sulfate
 - Reagents: Dimethyl sulfate is used as the methylating agent in the presence of an alkali metal hydroxide solution (e.g., sodium hydroxide).[10] A phase transfer catalyst, such as a tetraalkylammonium halide (e.g., tetrabutylammonium bromide), is also employed.[9][10]
 - Procedure Outline:
 - An alkali metal hydroxide solution is mixed with the tetraalkylammonium halide, 9,9-bis(hydroxymethyl)fluorene, and a solvent.[9]

- Dimethyl sulfate is added portion-wise (in at least three portions), with stirring for at least 60 minutes between additions.[9][10]
- Method B: Using Trimethyl Phosphate
 - Reagents: Trimethyl phosphate serves as a low-toxicity methylating agent, with a Lewis acid catalyst.[11]
 - Procedure Outline:
 - 9,9-fluorenedimethanol, trimethyl phosphate, and a Lewis acid catalyst are added to a sealed reaction vessel.[3][11]
 - The mixture is heated (e.g., to 100°C) and stirred for an extended period (e.g., 24 hours).[3]
 - The product can be purified by recrystallization from methanol.[11]

Applications and Relevance

While the prompt mentions drug development, the primary application of **9,9-Bis(methoxymethyl)-9H-fluorene** is in materials science.

Ziegler-Natta Catalysis

The most prominent application is as an internal electron donor for Ziegler-Natta catalysts used in propylene polymerization.[1][2][3] Its use can lead to the production of polypropylene with high isotacticity and a narrow molecular weight distribution.[2][3]

Organic Synthesis and Electronics

This compound also serves as a versatile intermediate in organic synthesis.[1][12] The fluorene core's properties make it useful in the synthesis of conjugated polymers and small molecules for applications in organic electronics, such as OLEDs and organic semiconductors.[1]

Due to the specific applications of this compound in materials science and chemical synthesis, there is no available literature describing its involvement in biological signaling pathways relevant to drug development.

Safety and Handling

- Hazard Classification: Irritant (Xi).[5]
- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[7][8]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[7]
- Storage: Store at room temperature in a dry, sealed container.[6][8][13]

This guide provides foundational knowledge for professionals working with **9,9-Bis(methoxymethyl)-9H-fluorene**. For detailed experimental parameters and safety protocols, it is essential to consult the primary literature and material safety data sheets (MSDS).

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